

A Technical Guide to Genistein-d4: Commercial Availability and Applications

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Compound of Interest

Compound Name: Genistein-d4

Cat. No.: B014971

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Genistein-d4**, a deuterated internal standard crucial for the accurate quantification of genistein in various biological matrices. This document details available product specifications from prominent suppliers, outlines experimental protocols for its use in mass spectrometry-based assays, and illustrates key signaling pathways where genistein plays a significant role.

Introduction to Genistein and the Role of Genistein-d4

Genistein is a naturally occurring isoflavone found predominantly in soybeans and other legumes. It is recognized as a phytoestrogen and has garnered significant interest in the scientific community for its diverse biological activities, including its role as a protein tyrosine kinase inhibitor.[1][2] Genistein's potential therapeutic applications in cancer, cardiovascular diseases, and osteoporosis are areas of active investigation.[3]

Accurate and precise quantification of genistein in preclinical and clinical studies is paramount to understanding its pharmacokinetics, bioavailability, and mechanism of action.[4] **Genistein-d4**, a stable isotope-labeled analog of genistein, serves as an ideal internal standard for mass spectrometry (MS) techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[1][2] Its near-identical chemical and physical properties to unlabeled genistein ensure that it co-elutes during chromatography and

experiences similar ionization efficiency, thereby correcting for variations during sample preparation and analysis.[5][6]

Commercial Suppliers and Availability of Genistein-d4

A number of reputable chemical suppliers offer **Genistein-d4** for research purposes. The following table summarizes the product specifications from several key vendors. Please note that pricing and availability are subject to change and should be confirmed directly with the supplier.

Supplier	Catalog Number	Purity	Available Sizes	CAS Number
Cayman Chemical	18244	≥99% deuterated forms (d1-d4)	500 µg, 1 mg, 5 mg	187960-08-3
Sapphire North America	18244	≥99% deuterated forms (d1-d4)	500 µg, 1 mg, 5 mg	187960-08-3
Santa Cruz Biotechnology	sc-211933	Contains ~14% d3	Contact for sizes	187960-08-3
Sigma-Aldrich (AA BLOCKS)	AABH303719CE	99% (1-4 D)	Contact for sizes	187960-08-3
MedChemExpress	HY-116524S	99.89%	1 mg, 5 mg	187960-08-3

Experimental Protocols: Quantification of Genistein using Genistein-d4

The following protocols provide a general framework for the use of **Genistein-d4** as an internal standard in LC-MS/MS for the quantification of genistein in biological samples such as plasma or urine. Optimization of these methods is recommended for specific experimental conditions and matrices.

Preparation of Stock and Working Solutions

- **Genistein-d4** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Genistein-d4** in a suitable organic solvent such as methanol or DMSO.
- Genistein Stock Solution (1 mg/mL): Prepare a stock solution of unlabeled genistein in the same solvent as the IS.
- Working Standard Solutions: Perform serial dilutions of the genistein stock solution with a mixture of methanol and water (e.g., 50:50 v/v) to create a series of calibration standards at desired concentrations.
- Internal Standard Working Solution: Dilute the **Genistein-d4** stock solution with the same solvent to a final concentration appropriate for spiking into samples (e.g., 100 ng/mL).

Sample Preparation (Protein Precipitation)

- Pipette 100 μ L of the biological sample (e.g., plasma, serum, or urine), calibration standards, or quality control samples into microcentrifuge tubes.
- Add 10 μ L of the **Genistein-d4** internal standard working solution to each tube and vortex briefly.
- Add 300 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge the tubes at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new set of tubes.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the dried residue in 100 μ L of the initial mobile phase for LC-MS/MS analysis.

UPLC-MS/MS Conditions (Example)

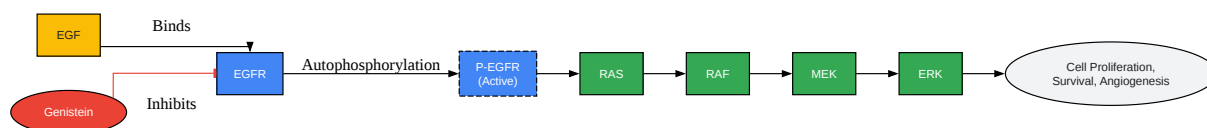
- UPLC System: Waters ACQUITY UPLC or equivalent

- Column: ACQUITY UPLC BEH C18, 1.7 μ m, 2.1 x 100 mm
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), negative or positive mode (to be optimized)
- MRM Transitions:
 - Genistein: Q1/Q3 (e.g., m/z 269 -> 133)
 - **Genistein-d4**: Q1/Q3 (e.g., m/z 273 -> 133)

Signaling Pathways and Experimental Workflows

Genistein is a well-documented inhibitor of multiple tyrosine kinases, including the Epidermal Growth Factor Receptor (EGFR).^{[1][2]} This inhibition can impact downstream signaling cascades that regulate cell proliferation, survival, and angiogenesis. The use of **Genistein-d4** as an internal standard is critical for accurately measuring genistein levels in cell-based assays and animal models used to study these pathways.

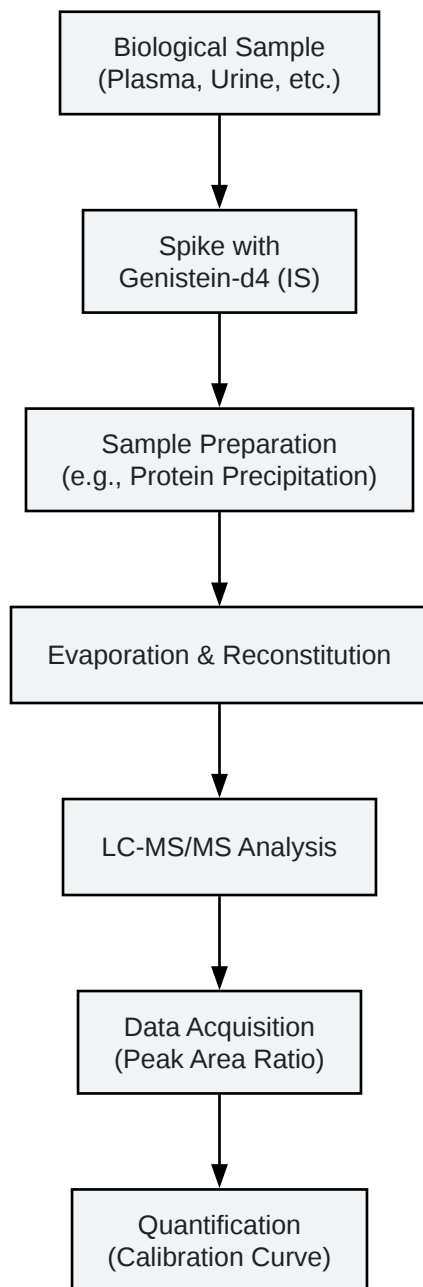
EGFR Signaling Pathway and Genistein Inhibition



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Caption: Inhibition of EGFR signaling by Genistein.

Experimental Workflow for LC-MS/MS Quantification



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Caption: A typical workflow for quantifying Genistein using an internal standard.

Conclusion

Genistein-d4 is an indispensable tool for researchers in pharmacology, drug metabolism, and toxicology who require accurate and reliable quantification of genistein. This guide provides a foundational understanding of its commercial availability and application in mass spectrometry. The provided protocols and diagrams serve as a starting point for developing robust analytical methods to further elucidate the significant biological roles of genistein.

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